

# A Comparative Guide to "Benzene, (1-ethoxyethenyl)-" as a Vinyl Ether Alternative

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## Compound of Interest

Compound Name: Benzene, (1-ethoxyethenyl)-

Cat. No.: B15178028

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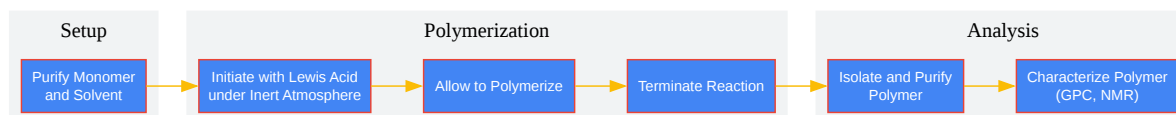
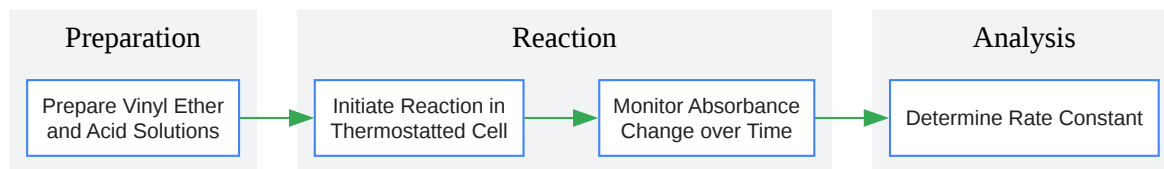
For Researchers, Scientists, and Drug Development Professionals

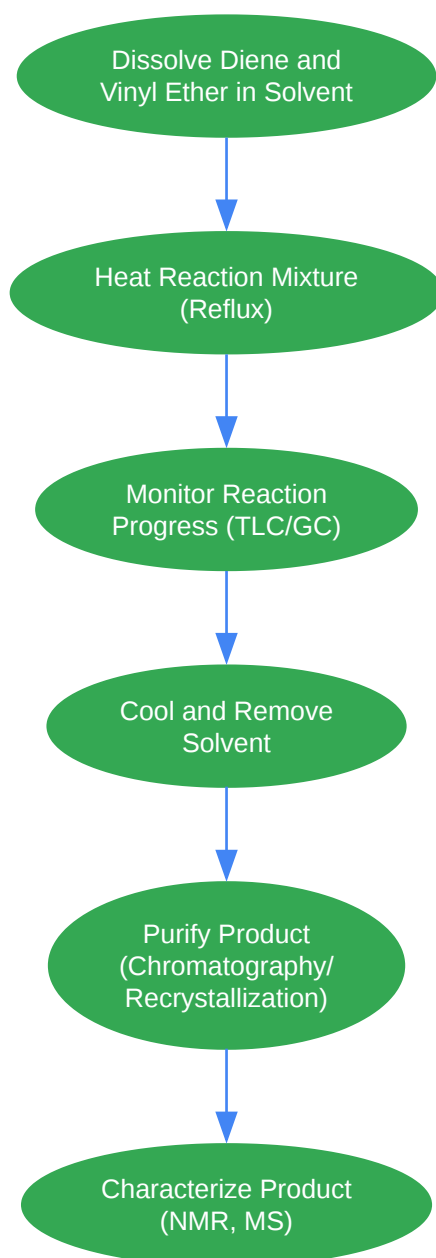
In the landscape of organic synthesis, vinyl ethers are indispensable reagents, serving as versatile building blocks in a myriad of chemical transformations. While common alkyl vinyl ethers have long been staples in the laboratory, "**Benzene, (1-ethoxyethenyl)-**", an aryl vinyl ether, presents a unique set of properties and reactivity that can offer distinct advantages in specific applications. This guide provides an objective comparison of "**Benzene, (1-ethoxyethenyl)-**" with other conventional vinyl ethers, supported by experimental data to inform your research and development endeavors.

## Introduction to "Benzene, (1-ethoxyethenyl)-"

"**Benzene, (1-ethoxyethenyl)-**", also known as 1-ethoxy-1-phenylethene, is an aromatic vinyl ether characterized by the presence of a phenyl group attached to the vinyl carbon. This structural feature significantly influences its electronic properties and reactivity compared to its aliphatic counterparts.

Chemical Structure:





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